

# Solubility of Lanthanum Chloride Heptahydrate in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: *Lanthanum chloride heptahydrate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **lanthanum chloride heptahydrate** ( $\text{LaCl}_3 \cdot 7\text{H}_2\text{O}$ ) in various organic solvents. This information is critical for a range of applications, from synthetic chemistry to pharmaceutical research and development, where lanthanum compounds are utilized for their catalytic and pharmacological properties. Understanding the solubility of this hydrated salt is paramount for reaction optimization, formulation development, and ensuring the homogeneity of reaction mixtures.

## Quantitative Solubility Data

The solubility of **lanthanum chloride heptahydrate** in organic solvents is a key parameter for its effective use. While extensive quantitative data across a wide spectrum of organic solvents is not readily available in the public domain, this guide compiles the most current and reliable information.

Table 1: Solubility of **Lanthanum Chloride Heptahydrate** in Select Organic Solvents

Organic Solvent	Chemical Class	Temperature (°C)	Solubility	Molarity (approx.)	Source(s)
Dimethyl Sulfoxide (DMSO)	Sulfoxide	Not Specified	~50 mg/mL	~0.135 M	<a href="#">[1]</a> <a href="#">[2]</a>
Dimethyl Sulfoxide (DMSO)	Sulfoxide	Not Specified	60 mg/mL	0.162 M	
Methanol	Alcohol	Not Specified	Soluble	Not Determined	<a href="#">[3]</a> <a href="#">[4]</a>
Ethanol	Alcohol	Not Specified	Soluble	Not Determined	<a href="#">[3]</a> <a href="#">[4]</a>

Note on Alcohol Solubility: While qualitative sources confirm the solubility of **lanthanum chloride heptahydrate** in methanol and ethanol, specific quantitative data at various temperatures is scarce.[\[3\]](#)[\[4\]](#) A study by Golub and Yankovich investigated the solubility of anhydrous lanthanum chloride in mixtures of alcohols and benzene, which may provide some insights into its behavior in alcoholic media.[\[5\]](#) However, it is crucial to recognize that the hydration state significantly impacts solubility, and thus, these values are not directly transferable to the heptahydrate form.

## Experimental Protocol: Determination of Solubility

For researchers requiring precise solubility data in a specific organic solvent system, the following experimental protocol outlines a reliable method for its determination.

Objective: To quantitatively determine the solubility of **lanthanum chloride heptahydrate** in a given organic solvent at a specified temperature.

Materials:

- **Lanthanum chloride heptahydrate** ( $\text{LaCl}_3 \cdot 7\text{H}_2\text{O}$ ), analytical grade
- Organic solvent of interest, anhydrous grade

- Temperature-controlled shaker or incubator
- Thermostatic water bath
- Analytical balance ( $\pm 0.0001$  g)
- Volumetric flasks and pipettes
- Syringe filters (0.22  $\mu\text{m}$ , solvent-compatible)
- Inductively Coupled Plasma-Optical Emission Spectrometer (ICP-OES) or a titration setup with EDTA.

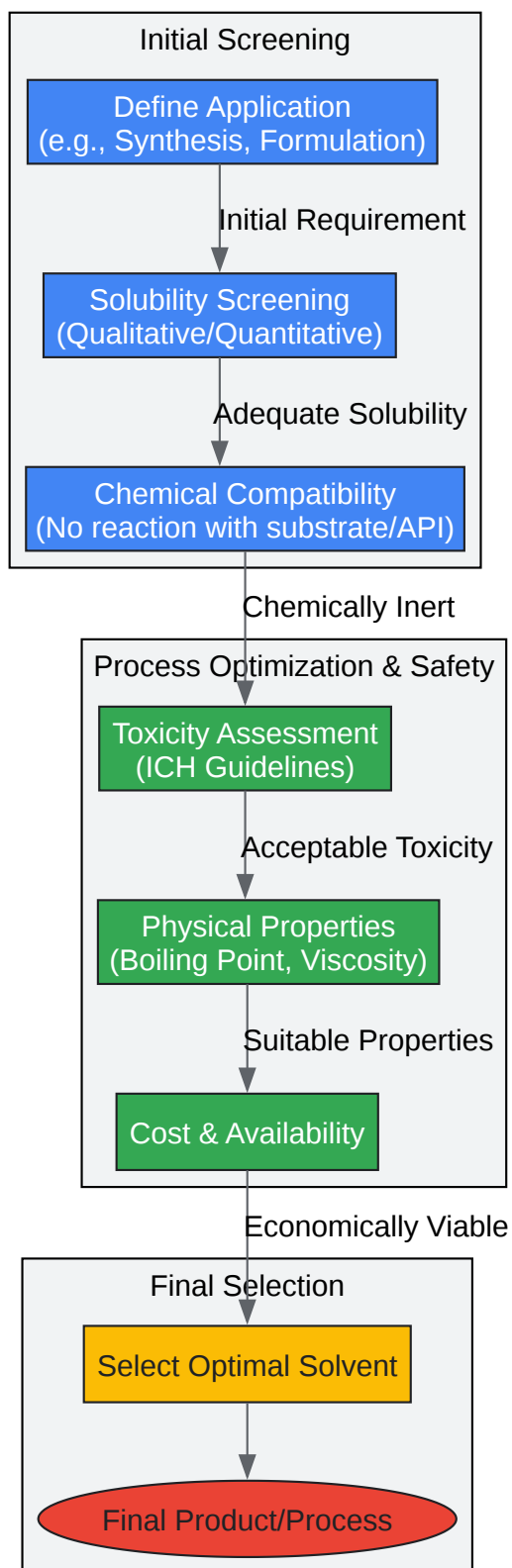
#### Procedure:

- Preparation of Saturated Solution:
  - Add an excess amount of **lanthanum chloride heptahydrate** to a known volume of the organic solvent in a sealed container. The presence of undissolved solid is essential to ensure saturation.
  - Place the container in a temperature-controlled shaker or incubator set to the desired temperature.
  - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. The time to reach equilibrium may vary depending on the solvent and should be determined empirically.
- Sample Collection and Preparation:
  - Once equilibrium is established, cease agitation and allow the solid to settle.
  - Carefully withdraw a known volume of the supernatant using a pre-heated or pre-cooled pipette to the experimental temperature to avoid precipitation.
  - Immediately filter the collected supernatant through a 0.22  $\mu\text{m}$  syringe filter to remove any suspended microcrystals.

- Accurately weigh the filtered sample.
- Analysis of Lanthanum Concentration:
  - ICP-OES (Recommended):
    - Prepare a series of calibration standards of lanthanum in the same organic solvent.
    - Dilute the collected sample to a concentration within the linear range of the ICP-OES instrument.
    - Analyze the sample and standards to determine the concentration of lanthanum.
  - Titration with EDTA:
    - Evaporate the organic solvent from the collected sample.
    - Dissolve the residue in deionized water and buffer the solution to a pH of 5-6 using a suitable buffer (e.g., urotropine).
    - Add a suitable indicator, such as Xylenol Orange.
    - Titrate the solution with a standardized EDTA solution until the endpoint is reached (indicated by a color change).
    - Calculate the concentration of lanthanum based on the volume of EDTA used.
- Calculation of Solubility:
  - From the determined concentration of lanthanum and the mass of the collected sample, calculate the solubility in terms of g/100 g of solvent or mg/mL.

## Logical Workflow for Solvent Selection in Drug Development

In the context of drug development, the choice of an organic solvent for synthesis or formulation involving **lanthanum chloride heptahydrate** is a multi-faceted decision. The following diagram illustrates a logical workflow for this selection process.



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Caption: Workflow for organic solvent selection in drug development.

This guide provides a foundational understanding of the solubility of **lanthanum chloride heptahydrate** in organic solvents. For specific and critical applications, it is highly recommended that researchers perform their own solubility determinations using the protocol outlined above to ensure the accuracy and reliability of their work.

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## References

- 1. Lanthanum Chloride Heptahydrate CAS#: 10025-84-0 [m.chemicalbook.com]
- 2. Buy Lanthanum chloride heptahydrate (EVT-298526) | 10025-84-0 [evitachem.com]
- 3. Lanthanum (III) Chloride Heptahydrate -  $\text{LaCl}_3 \times 7\text{H}_2\text{O}$  - [CAS: 10025-84-0] - 50g - SYNTHETIKA [synthetika.eu.com]
- 4. Lanthanum(III) chloride - Wikipedia [en.wikipedia.org]
- 5. srdata.nist.gov [srdata.nist.gov]
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